

"physical and chemical properties of Methyl 3,3-dimethoxypropionate"

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Compound of Interest

Compound Name: Methyl 3,3-dimethoxypropionate

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An In-depth Technical Guide to Methyl 3,3-dimethoxypropionate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Methyl 3,3-dimethoxypropionate**, a versatile organic compound used as a reactant and intermediate in various chemical syntheses. This document details its characteristics, experimental protocols, and safety information to support its application in research and development.

Chemical Identity and Structure

Methyl 3,3-dimethoxypropionate, also known as Methyl β,β -Dimethoxypropionate, is an organic compound featuring both ester and acetal functional groups.^{[1][2][3]} Its structure consists of a propionate backbone with two methoxy groups attached to the C3 position and a methyl ester group.

- IUPAC Name: methyl 3,3-dimethoxypropanoate^{[1][4]}
- CAS Number: 7424-91-1^{[1][2][5][6][7]}
- Molecular Formula: C₆H₁₂O₄^{[1][4][5][8]}

- Molecular Weight: 148.16 g/mol [\[2\]](#)[\[4\]](#)[\[5\]](#)[\[8\]](#)
- SMILES: COC(CC(=O)OC)OC[\[2\]](#)
- InChI Key: SMCVPMKCDDNUCQ-UHFFFAOYSA-N[\[2\]](#)

Physical Properties

Methyl 3,3-dimethoxypropionate is a clear, colorless to pale yellow liquid at room temperature with a faint, fruity, or ester-like odor.[\[1\]](#) It is a combustible liquid.[\[4\]](#)[\[7\]](#)

Table 1: Physical Properties of **Methyl 3,3-dimethoxypropionate**

Property	Value	Source
Boiling Point	178.8 ± 0.0 °C at 760 mmHg	[5]
77 °C at 20 mmHg	[2][6]	
80 °C at 25 mmHg	[7]	
Density	1.045 g/mL at 25 °C	[2][6]
1.0 ± 0.1 g/cm³	[5]	
Refractive Index (n20/D)	1.41	[2][6]
1.402	[5]	
Flash Point	66 °C (150.8 °F) - closed cup	[2]
65.6 ± 0.0 °C	[5]	
67 °C	[7]	
Vapor Pressure	1.0 ± 0.3 mmHg at 25 °C	[5]
LogP	0.67	[5]
Solubility	Limited miscibility with water; soluble in organic solvents such as ethanol, acetone, and dichloromethane.[1]	

Chemical Properties and Reactivity

The reactivity of **Methyl 3,3-dimethoxypropionate** is dictated by its ester and acetal functional groups.

- **Acetal Group:** The dimethoxy acetal serves as a protecting group for the aldehyde functionality. It is stable under neutral and basic conditions but can be hydrolyzed under acidic conditions to reveal the aldehyde.
- **Ester Group:** The methyl ester can undergo typical ester reactions, such as hydrolysis to the corresponding carboxylic acid under acidic or basic conditions, and transesterification.
- **Reactivity as an Intermediate:** It is used as a reactant in the preparation of various compounds, including tetrahydro- β -carboline derivatives which have shown potential as antitumor and metastasis agents.^[6] It has also been used in the synthesis of 3-indolyl α,β -unsaturated carbonyl compounds.^{[2][6]} For instance, it can react with 2,4-bis-trimethylsilyloxy-pyrimidine in the presence of trimethylsilyl trifluoromethanesulfonate to yield (1'*RS*)-1-(1'-Methoxy-2'-methoxycarbonylethyl)uracil.^[1]

Spectral Data

Spectroscopic data is crucial for the identification and characterization of **Methyl 3,3-dimethoxypropionate**.

Table 2: Key Spectral Data for **Methyl 3,3-dimethoxypropionate**

Spectrum Type	Key Features	Source
¹ H NMR	Spectra available for review.	^[9]
¹³ C NMR	Spectra available for review.	^[9]
IR (Infrared)	Vapor phase, FTIR, and ATR-IR spectra are available.	^[4]
Mass Spec (MS)	Electron ionization mass spectra are available.	^[10]

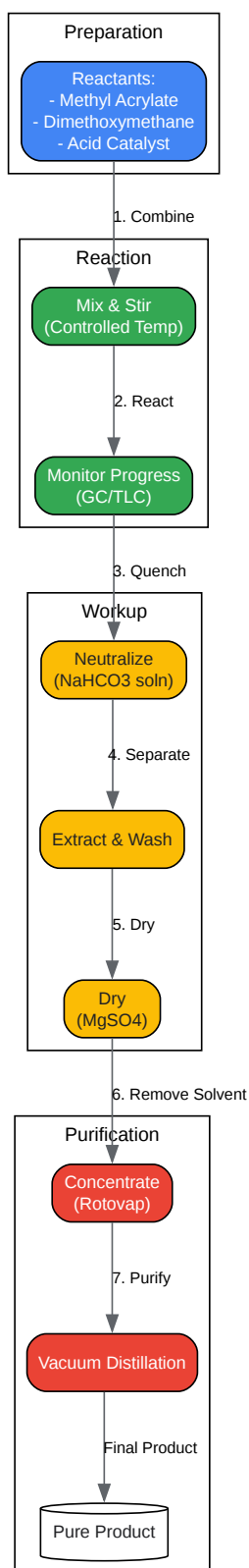
Experimental Protocols

5.1. Synthesis of **Methyl 3,3-dimethoxypropionate**

A common method for the preparation of **Methyl 3,3-dimethoxypropionate** involves the acid-catalyzed reaction of methyl acrylate with dimethoxymethane (methylal).^[1]

- Materials:
 - Methyl acrylate
 - Dimethoxymethane (methylal)
 - Acid catalyst (e.g., p-toluenesulfonic acid)
 - Anhydrous solvent (e.g., dichloromethane)
 - Sodium bicarbonate solution (for neutralization)
 - Anhydrous magnesium sulfate (for drying)
- Procedure:
 - To a solution of methyl acrylate in the chosen anhydrous solvent, add an excess of dimethoxymethane.
 - Add a catalytic amount of the acid catalyst to the mixture.
 - Stir the reaction mixture at a controlled temperature (e.g., room temperature or slightly elevated) and monitor the reaction progress using an appropriate analytical technique (e.g., GC or TLC).
 - Upon completion, quench the reaction by adding a saturated solution of sodium bicarbonate to neutralize the acid catalyst.
 - Separate the organic layer and wash it with brine.

- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure.
- Purify the crude product by vacuum distillation to obtain pure **Methyl 3,3-dimethoxypropionate**.



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Caption: Synthesis workflow for **Methyl 3,3-dimethoxypropionate**.

5.2. Alkaline Hydrolysis of the Ester Group

This protocol describes a general procedure for the hydrolysis of the methyl ester to its corresponding carboxylic acid.

- Materials:
 - **Methyl 3,3-dimethoxypropionate**
 - Aqueous base solution (e.g., sodium hydroxide or potassium hydroxide)
 - Methanol or ethanol (as a co-solvent)
 - Aqueous acid solution (e.g., hydrochloric acid) for neutralization
- Procedure:
 - Dissolve **Methyl 3,3-dimethoxypropionate** in a mixture of methanol (or ethanol) and the aqueous base solution.
 - Heat the mixture under reflux for a specified period (typically 1-4 hours), monitoring the disappearance of the starting material by TLC or GC.
 - After cooling the reaction mixture to room temperature, carefully acidify it with the aqueous acid solution until the pH is acidic, which will precipitate the carboxylic acid product if it is a solid.
 - If a precipitate forms, collect it by filtration, wash with cold water, and dry.
 - If the product is soluble, extract it into an appropriate organic solvent.
 - Dry the organic extracts, remove the solvent, and purify the resulting carboxylic acid, 3,3-dimethoxypropanoic acid, as necessary.

Safety and Handling

Methyl 3,3-dimethoxypropionate is classified as a combustible liquid and can cause skin, eye, and respiratory irritation.^{[1][4][11]}

- Hazard Statements:
 - H227: Combustible liquid.[4][7]
 - H315: Causes skin irritation.[1][4]
 - H319: Causes serious eye irritation.[1][4]
 - H335: May cause respiratory irritation.[4]
- Precautionary Measures:
 - Handle in a well-ventilated area, preferably a fume hood.[11]
 - Wear appropriate personal protective equipment (PPE), including chemical safety goggles, gloves, and a lab coat.[1][11]
 - Keep away from heat, sparks, open flames, and hot surfaces.[11]
 - Store in a cool, dry, well-ventilated place in a tightly closed container.[1][3][11]
- First Aid:
 - Eyes: Rinse immediately with plenty of water for at least 15 minutes and seek medical attention.[1][11]
 - Skin: Wash off with soap and plenty of water. If irritation occurs, get medical advice.[11]
 - Inhalation: Move the person into fresh air. If breathing is difficult, seek medical attention.
[11]

This guide is intended for use by qualified professionals and should be supplemented with a thorough review of the full Safety Data Sheet (SDS) before handling this chemical.

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